

Essential Safety and Operational Guide for 6-Bromo-2-methylquinoline

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Compound of Interest

Compound Name: **6-Bromo-2-methylquinoline**

Cat. No.: **B1268081**

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is of paramount importance. This guide provides essential, immediate safety and logistical information for handling **6-Bromo-2-methylquinoline**, including detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans.

Hazard Identification and Safety Data

6-Bromo-2-methylquinoline is a solid crystalline substance that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] It is crucial to handle this compound with care, adhering to the safety protocols outlined below.

Property	Value	Reference
Appearance	Solid Crystalline, White	[1]
Molecular Formula	C ₁₀ H ₈ BrN	[2]
Molecular Weight	222.08 g/mol	[2] [3]
Melting Point	101 - 105 °C	[3] [4]
Signal Word	Danger	[3]
Hazard Classifications	Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Serious Eye Damage (Category 2), Respiratory Sensitization (Category 1), Skin Sensitization (Category 1), Specific target organ toxicity - single exposure (Category 3)	[1] [3]

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are critical to minimize exposure and ensure personal safety when handling **6-Bromo-2-methylquinoline**.

PPE Category	Item	Specifications and Remarks
Eye/Face Protection	Safety Glasses or Goggles, Face Shield	Wear safety glasses with side shields or tightly fitting safety goggles. ^[5] A face shield should be worn over safety glasses when there is a risk of splashing. ^[6] All eye and face protection should conform to OSHA's regulations in 29 CFR 1910.133 or European Standard EN166. ^{[1][7]}
Skin and Body Protection	Chemical-resistant Gloves, Lab Coat/Protective Clothing	Wear impervious, chemical-resistant gloves. ^[5] Nitrile gloves are a suitable option for short-term protection against a broad range of chemicals. ^[6] Gloves must be inspected before use. ^[5] A lab coat or other protective clothing should be worn to prevent skin exposure. ^[5]
Respiratory Protection	Dust Respirator/Mask	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be worn. ^{[1][7]} Use of a respirator may require annual medical evaluations and fit testing. ^[6] Engineering controls such as a fume hood should be the primary method to control exposure. ^[6]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **6-Bromo-2-methylquinoline** in a laboratory setting is crucial for safety.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area, preferably by using a laboratory fume hood.[4]
- Locate and ensure the functionality of emergency equipment, including an eyewash station and a safety shower.[1]
- Keep the container of **6-Bromo-2-methylquinoline** tightly closed in a dry, cool, and well-ventilated place when not in use.[1][4]

2. Handling the Compound:

- Avoid contact with skin, eyes, and clothing.[4]
- Avoid the formation and inhalation of dust.[4]
- Wear the appropriate PPE as detailed in the table above.[4]
- Wash hands thoroughly after handling.[4]

3. In Case of a Spill:

- For small spills, use appropriate tools to place the spilled solid into a suitable container for waste disposal.[5]
- Avoid creating dust during cleanup.[4]
- Cover powder spills with a plastic sheet or tarp to minimize spreading.[5]
- Clean the contaminated surface thoroughly.[5]
- For large spills, a self-contained breathing apparatus may be necessary.[5]

Emergency First-Aid Measures

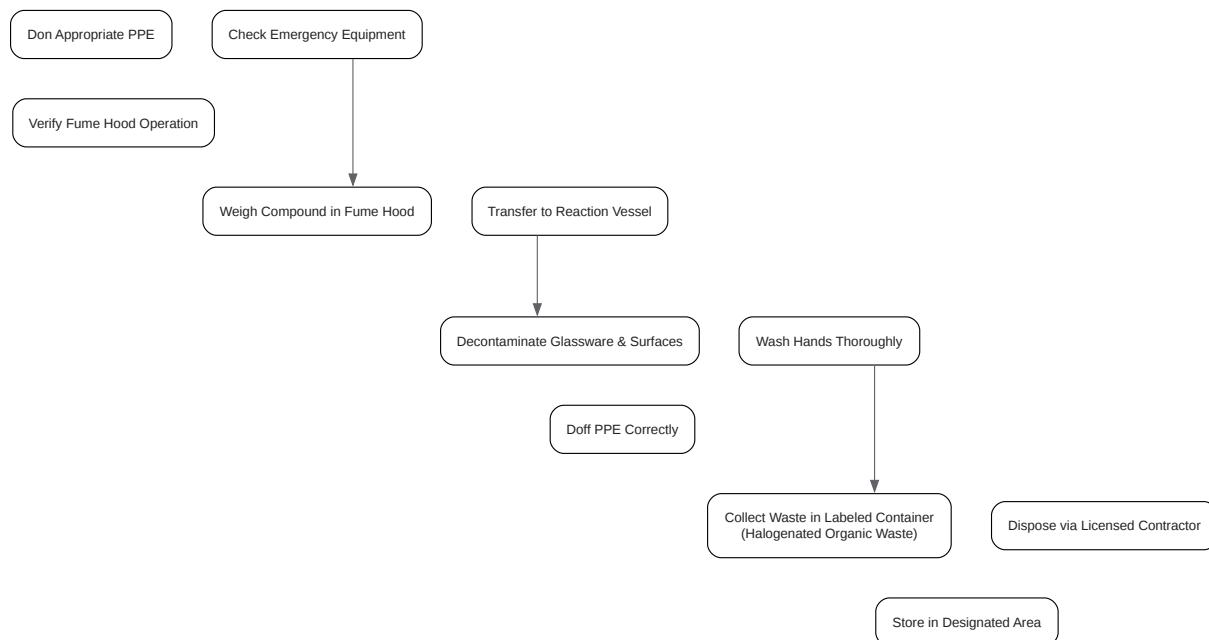
In the event of accidental exposure, immediate and appropriate action is essential.

Exposure Route	First-Aid Protocol
Inhalation	Move the person into fresh air. [4] If not breathing, give artificial respiration. [4] Consult a physician. [4]
Skin Contact	Wash off with soap and plenty of water. [4] If skin irritation persists, call a physician. [1] Take off contaminated clothing and wash before reuse. [1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [4] Remove contact lenses, if present and easy to do. [1] Continue rinsing. [1]
Ingestion	Never give anything by mouth to an unconscious person. [4] Rinse mouth with water. [4] Call a POISON CENTER or doctor/physician if you feel unwell. [1]

Disposal Plan

Proper disposal of **6-Bromo-2-methylquinoline** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste materials, including contaminated PPE and disposable equipment, in a designated, properly labeled hazardous waste container for "Halogenated Organic Waste".[\[8\]](#)[\[9\]](#)
- Disposal Method: Dispose of the chemical waste through a licensed hazardous waste disposal company.[\[10\]](#) Follow all local, state, and federal regulations for the disposal of halogenated organic compounds.[\[10\]](#)
- Contaminated Packaging: Dispose of as unused product.[\[4\]](#)



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Caption: Workflow for Safe Handling and Disposal of **6-Bromo-2-methylquinoline**.

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